

eravacycline stability problems reconstituted solution storage

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Compound Focus: Eravacycline dihydrochloride

CAS No.: 1334714-66-7

Cat. No.: S006814

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Eravacycline Solution Stability & Storage

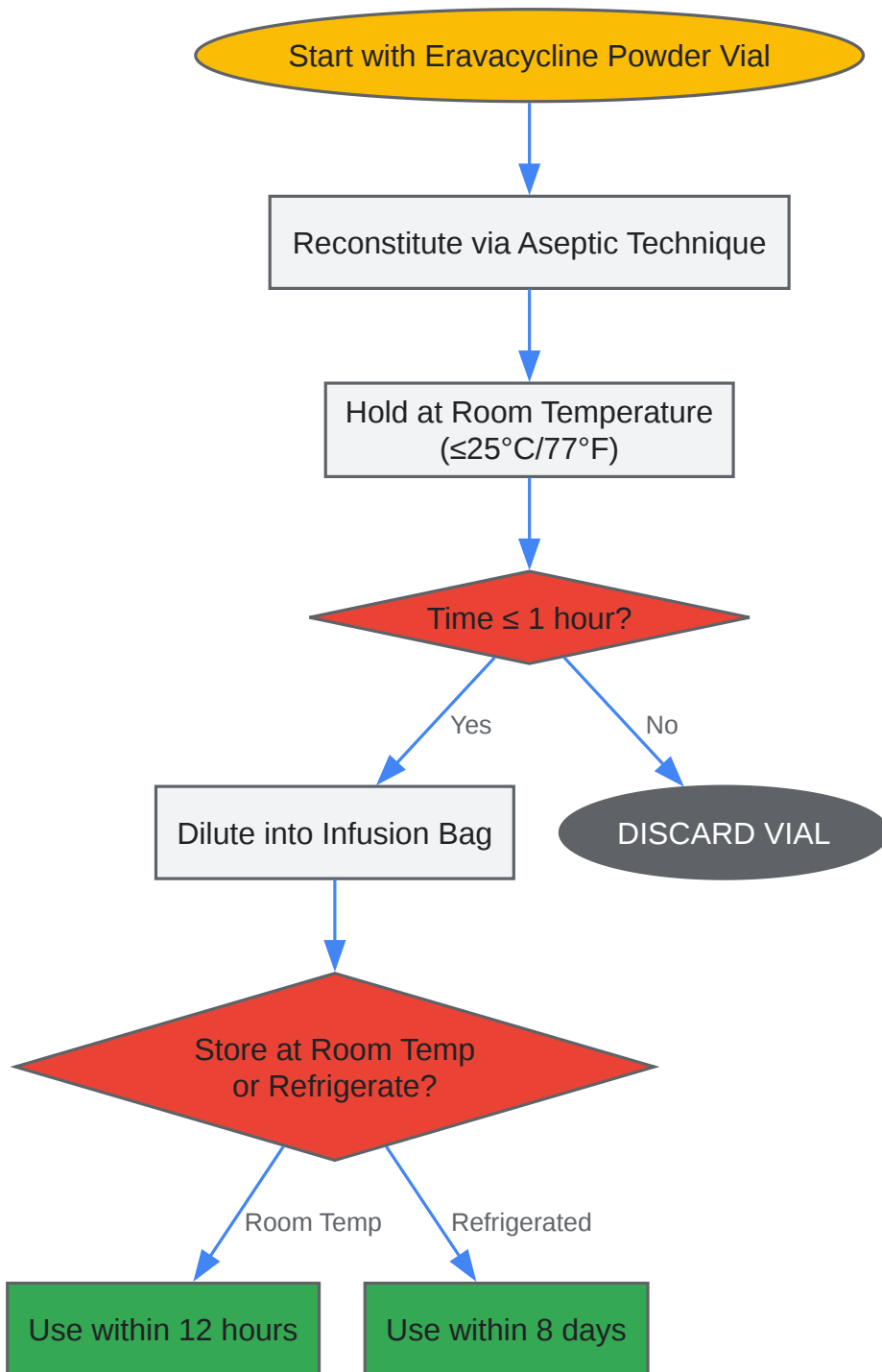
The table below summarizes the key stability timelines and storage conditions for eravacycline solutions at various stages of preparation [1].

Solution State	Storage Condition	Maximum Stability Duration	Key Constraint
Reconstituted Solution (in vial)	Room Temperature ($\leq 25^{\circ}\text{C}/77^{\circ}\text{F}$)	1 hour	Must be diluted for infusion within this time frame.
Diluted Solution (in infusion bag)	Room Temperature ($\leq 25^{\circ}\text{C}/77^{\circ}\text{F}$)	12 hours	---
Diluted Solution (in infusion bag)	Refrigerated (2°C to 8°C / 36°F to 46°F)	8 days	---
Prior to Reconstitution (powder)	Refrigerated (2°C to 8°C / 36°F to 46°F)	Until expiration date	Keep vial in original carton.

> **Critical Notes:** > - **Do not freeze** reconstituted or diluted solutions at any stage [1]. > - The 8-day refrigerated stability for diluted solutions offers flexibility for extended experimental use [1]. > - If the 1-hour window for diluting the reconstituted solution is exceeded, the vial **must be discarded** [1].

Experimental Handling & Preparation Workflow

Adherence to the following protocol is essential for maintaining solution stability and sterility.



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Key Protocol Details:

- **Aseptic Technique:** The entire process must be performed using sterile, aseptic technique, as the product is preservative-free. Each vial is for single-use only [1].

- **Infusion Line Flushing:** If administering intravenously through a shared line, the line should be flushed before and after the eravacycline infusion with **0.9% Sodium Chloride Injection, USP** to avoid drug incompatibility [1].

Frequently Asked Questions (FAQs)

Q1: What is the total maximum possible storage time for a diluted eravacycline solution? The longest possible stability is **8 days**, achieved by immediately diluting the reconstituted solution and storing the final infusion bag under refrigeration (2°C to 8°C) [1].

Q2: Can I use a solution that has been stored refrigerated for 8 days and then leave it at room temperature for the infusion? The prescribing information specifies that the 8-day stability is for the duration of refrigeration. Once removed from refrigeration, the solution should be used within a reasonable time frame as per standard lab practice, but the exact stability at room temperature after refrigeration is not defined and should be minimized [1].

Q3: Where can I find the most current official prescribing information? The most accurate and up-to-date information can be found in the **Full Prescribing Information** for XERAVA, typically available on the website of the manufacturer or regulatory authorities like the FDA [1].

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References

1. Dosing & Administration | XERAVA® (eravacycline) [xerava.com]

To cite this document: Smolecule. [eravacycline stability problems reconstituted solution storage].

Smolecule, [2026]. [Online PDF]. Available at:

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